

# Molecular weight and formula of Ethyl 2-methyl-3-oxopentanoate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Ethyl 2-methyl-3-oxopentanoate

Cat. No.: B1604888 Get Quote

# An In-Depth Technical Guide to Ethyl 2-methyl-3-oxopentanoate

This technical guide provides a comprehensive overview of **Ethyl 2-methyl-3-oxopentanoate**, a versatile keto ester with significant applications in organic synthesis, biochemical research, and pharmaceutical development. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, and key applications.

## **Chemical and Physical Properties**

**Ethyl 2-methyl-3-oxopentanoate** is an organic compound characterized by the presence of both a ketone and an ester functional group.[1] Its chemical structure and properties make it a valuable intermediate in various chemical reactions.

Below is a summary of its key quantitative data:



Property	Value	Source
Molecular Formula	C8H14O3	[2][3][4]
Molecular Weight	158.19 g/mol	[3][5]
CAS Number	759-66-0	[2]
Appearance	Colorless to light yellow liquid	[6]
Boiling Point	106 °C (at 15 Torr)	[4][6]
Density	0.979±0.06 g/cm³ (Predicted)	[4][6]
IUPAC Name	ethyl 2-methyl-3- oxopentanoate	[2]
SMILES	O=C(OCC)C(C)C(CC)=O	[2]

## **Synthesis and Experimental Protocols**

The synthesis of **Ethyl 2-methyl-3-oxopentanoate** and its derivatives can be achieved through various organic reactions. A representative protocol for the synthesis of a related compound, ethyl 2-oximino-4-methyl-3-oxopentanoate, is detailed below, which illustrates the chemical transformations involving the core structure.

Experimental Protocol: Synthesis of Ethyl 2-oximino-4-methyl-3-oxopentanoate[7]

- Materials:
  - Ethyl isobutyrylacetate (100.3 g)
  - Sodium nitrite (43.8 g)
  - Acetic acid (80 ml)
  - Water (92 ml for nitrite solution, 100 ml for extraction)
  - Ether
  - Saturated sodium bicarbonate solution



Calcium sulfate (CaSO<sub>4</sub>) for drying

#### Procedure:

- A solution of sodium nitrite (43.8 g) in water (92 ml) is added dropwise, with stirring, to a solution of ethyl isobutyrylacetate (100.3 g) in acetic acid (80 ml) at 0°C.
- After the addition is complete, the mixture is stirred at 0°C for 30 minutes.
- The reaction is then allowed to warm to room temperature and stirred for an additional 3 hours.
- Water (100 ml) is added to the mixture, and it is subsequently extracted with ether.
- The ether extracts are washed sequentially with water, saturated sodium bicarbonate solution, and again with water.
- The organic layer is dried over calcium sulfate (CaSO<sub>4</sub>).
- The solvent is evaporated to yield crude ethyl 2-oximino-4-methyl-3-oxopentanoate (112 g) as an oil.

This protocol provides a foundational methodology that can be adapted for the synthesis of other derivatives of pentanoate esters.

## **Applications in Research and Development**

**Ethyl 2-methyl-3-oxopentanoate** is a valuable building block in several areas of chemical and pharmaceutical research.

- Organic Synthesis: It serves as a versatile precursor for the synthesis of more complex organic molecules due to the reactivity of its ketone and ester functional groups.[1]
- Biochemical Research: This compound is utilized in studies of enzyme-catalyzed reactions and metabolic pathways, particularly those related to the metabolism of amino acids.[1] It can act as a substrate for enzymes, facilitating research into their function and kinetics.



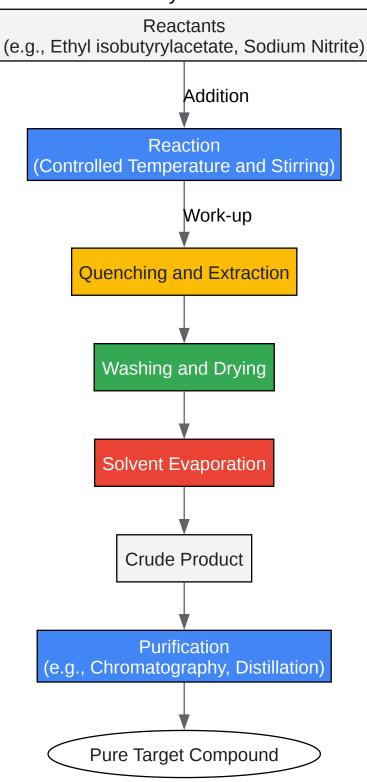
- Pharmaceutical Development: Ethyl 2-methyl-3-oxopentanoate and its derivatives are
  investigated for their potential roles in drug formulation and as intermediates in the synthesis
  of active pharmaceutical ingredients (APIs).[1] For instance, the related compound, Ethyl 2fluoro-3-oxopentanoate, is a key intermediate in the synthesis of the antifungal agent
  Voriconazole.[8][9]
- Flavoring Agents: Due to its characteristic aroma, it is also used in the food industry as a flavoring agent.[1]

## **Logical Workflow in Synthesis**

The following diagram illustrates a generalized workflow for the synthesis and purification of a target compound using a precursor like **Ethyl 2-methyl-3-oxopentanoate**.



### Generalized Synthetic Workflow



Click to download full resolution via product page



Caption: A diagram illustrating the general steps in a chemical synthesis and purification process.

This workflow highlights the key stages from the initial reaction to the isolation of the final pure product, which is a common sequence in organic synthesis involving intermediates like **Ethyl 2-methyl-3-oxopentanoate**.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. Buy Ethyl 2-methyl-3-oxopentanoate (EVT-401125) | 759-66-0 [evitachem.com]
- 2. Ethyl 2-methyl-3-oxopentanoate 98% | CAS: 759-66-0 | AChemBlock [achemblock.com]
- 3. ethyl (2S)-2-methyl-3-oxo-pentanoate | C8H14O3 | CID 642311 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chembk.com [chembk.com]
- 5. Methyl 2-ethyl-3-oxopentanoate | C8H14O3 | CID 11643972 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. ETHYL 2-METHYL-3-OXOPENTANOATE | 759-66-0 [m.chemicalbook.com]
- 7. prepchem.com [prepchem.com]
- 8. nbinno.com [nbinno.com]
- 9. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [Molecular weight and formula of Ethyl 2-methyl-3-oxopentanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1604888#molecular-weight-and-formula-of-ethyl-2-methyl-3-oxopentanoate]

#### **Disclaimer & Data Validity:**







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com